

# Chemical Properties & Safe Handling of 3-Nitro-2-Butanol

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## Compound Focus: 3-Nitro-2-butanol

CAS No.: 6270-16-2

Cat. No.: S1532745

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The following table summarizes the key identification, physical properties, and hazard information for **3-Nitro-2-butanol**, which is crucial for any experimental planning [1] [2].

Property	Specification
CAS Number	6270-16-2 [1]
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO <sub>3</sub> [1]
Molecular Weight	119.12 g/mol [1]
Physical Form	Liquid [1] [2]
Density	1.1 g/mL at 25 °C [2]
Flash Point	91 °C (195.8 °F) - closed cup [1] [2]
Boiling Point	55 °C at 0.7 hPa [1]
Refractive Index	n <sub>20/D</sub> 1.441 [2]
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [1]

Property	Specification
Incompatible Materials	Strong oxidizing agents, strong bases, acid chlorides, acid anhydrides [1]

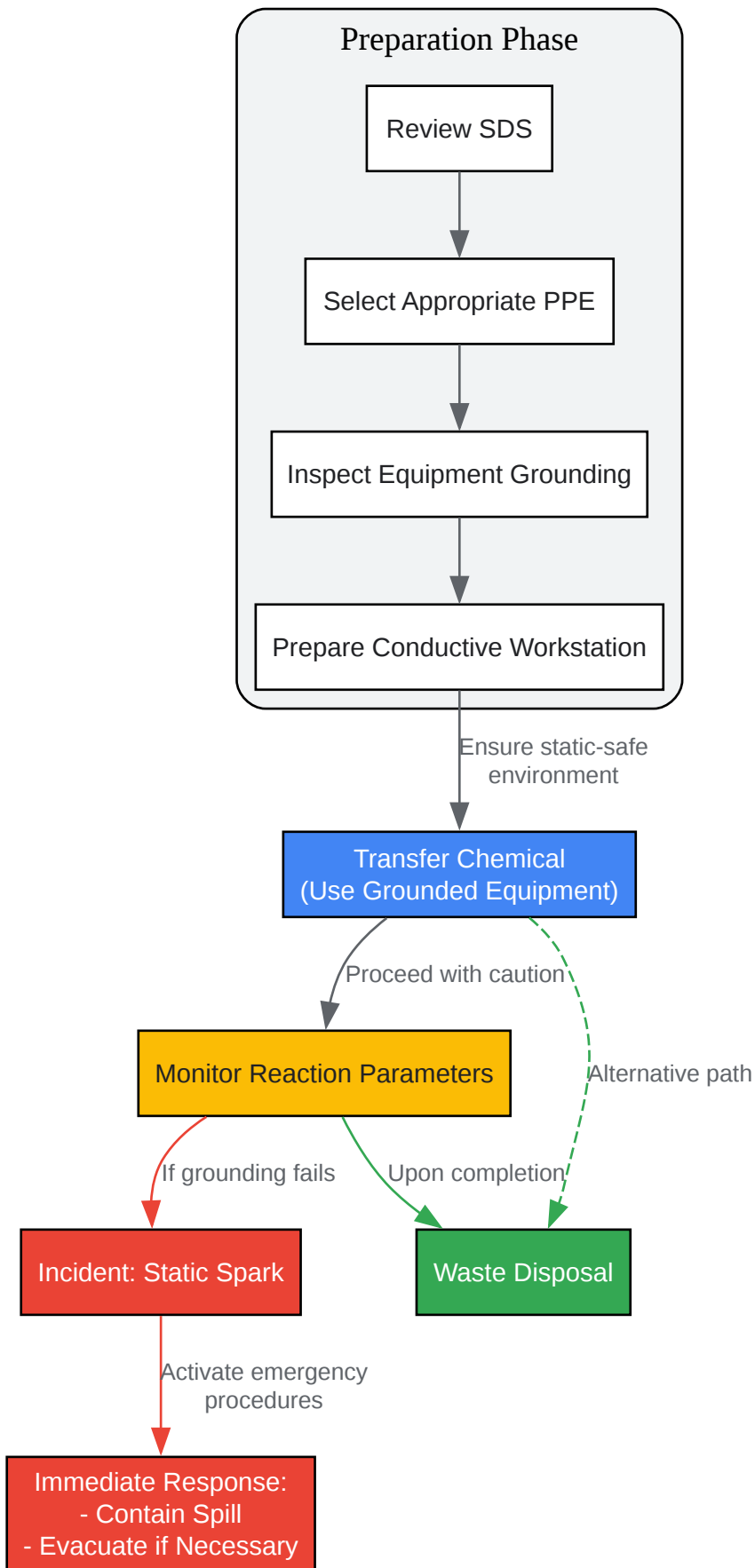
## Safety Precautions & Electrostatic Charge Considerations

While the search results do not mention electrostatic charge specifically, the Safety Data Sheet (SDS) highlights several handling and storage precautions that are directly relevant to preventing static discharge, a common ignition source [1]:

- **Handling:** Avoid contact with skin and eyes and inhalation of vapor or mist. **Keep away from sources of ignition – No smoking.** Take measures to prevent the build-up of electrostatic charge [1].
- **Storage:** Keep the container tightly closed in a dry and well-ventilated place. Store in a cool place [1].
- **Personal Protective Equipment (PPE):**
  - **Eye/Face Protection:** Safety glasses with side-shields [1].
  - **Skin Protection:** Wear protective gloves. Impervious clothing is also recommended [1].
  - **Respiratory Protection:** Where risk assessment shows it is appropriate, use a full-face respirator [1].

## Graphviz Diagram: Experimental Workflow

Below is a DOT script for a safe experimental workflow that incorporates your requirements for color, contrast, and label spacing. The colors are chosen from your specified palette and are designed to be distinguishable [3] [4].



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**Diagram Title:** Chemical Handling and Electrostatic Safety Workflow

This diagram outlines a logical flow for a chemical experiment, highlighting key preparation steps, the main procedure, and potential emergency responses. The `labeldistance=2.5` on the edge attribute ensures text labels are positioned clearly away from the nodes [5] [6] [7].

## FAQs and Troubleshooting

**Q1: What are the key steps to prevent electrostatic discharge when handling 3-Nitro-2-butanol?**

- **Grounding and Bonding:** Ensure all equipment is properly grounded. Use conductive containers and transfer lines where possible.
- **Humidity Control:** If feasible, maintain a higher relative humidity in the lab environment to dissipate static charge.
- **Personal Protection:** Wear anti-static lab coats and footwear.
- **Avoid Agitation:** Minimize splashing, free-falling, or vigorous stirring during transfer, as these actions can generate static electricity.

**Q2: What should I do if I notice a static spark near the chemical?** Immediately stop all operations. If no fire occurs, check your grounding setup and ensure all personnel are aware of the incident. If a fire starts, use an alcohol-resistant foam, dry chemical, or carbon dioxide extinguisher. **Do NOT use a water jet** [1].

**Q3: The chemical has been spilled. What is the first priority?** The first priority is your safety and that of others. Wear appropriate PPE. Contain the spill immediately using a non-combustible absorbent material like sand or vermiculite. Prevent the product from entering drains. Place the collected material in a container for disposal according to local regulations [1].

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## References

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